

"N-(8-Hydroxyoctyl)phthalimide" synthesis and characterization

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Compound of Interest

Compound Name: *N*-(8-Hydroxyoctyl)phthalimide

CAS No.: 105264-63-9

Cat. No.: B008994

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An In-depth Technical Guide to the Synthesis and Characterization of **N-(8-Hydroxyoctyl)phthalimide**

Abstract

N-(8-Hydroxyoctyl)phthalimide (CAS No: 105264-63-9) is a bifunctional organic compound of significant interest to researchers in medicinal chemistry and materials science.^[1] Its structure incorporates a stable phthalimide-protected primary amine and a terminal hydroxyl group on an eight-carbon aliphatic spacer. This unique architecture allows for selective chemical modifications at either end of the molecule, making it a versatile intermediate for the synthesis of more complex structures, including pharmaceutical agents, linkers for bioconjugation, and monomers for specialty polymers. This guide provides a comprehensive overview of a field-proven method for its synthesis via the Gabriel reaction, followed by a detailed protocol for its structural characterization using modern analytical techniques. The causality behind experimental choices is explained to provide a deeper understanding of the process, ensuring reproducibility and success.

Strategic Synthesis: The Gabriel Alkylation

Approach

The synthesis of **N-(8-Hydroxyoctyl)phthalimide** is most reliably achieved through a variation of the Gabriel synthesis, a classic and robust method for the preparation of primary amines.[2] [3] The core principle involves the nucleophilic substitution (SN2) reaction between the phthalimide anion and a primary alkyl halide.[4]

Rationale of the Gabriel Synthesis

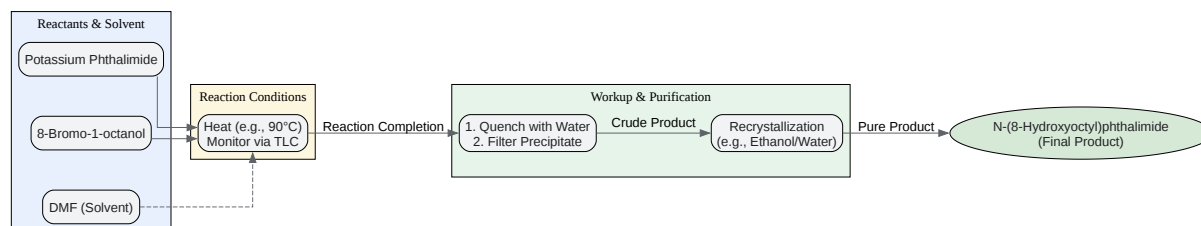
Direct alkylation of ammonia with an alkyl halide is often inefficient for producing primary amines, as the resulting primary amine is typically more nucleophilic than ammonia, leading to over-alkylation and the formation of secondary, tertiary, and even quaternary ammonium salts. [2] The Gabriel synthesis elegantly circumvents this issue by using phthalimide as a protected source of ammonia.[5]

The key to this strategy lies in the chemical properties of phthalimide:

- **Acidity of the N-H Bond:** The nitrogen atom in phthalimide is flanked by two electron-withdrawing carbonyl groups. This inductive effect and resonance stabilization of the conjugate base significantly increase the acidity of the N-H proton ($pK_a \approx 8.3$), allowing for easy deprotonation by a moderately strong base to form the phthalimide anion.[5]
- **Nucleophilicity of the Anion:** The resulting phthalimide anion is an excellent nucleophile that readily attacks primary alkyl halides in an SN2 reaction.[2]
- **Prevention of Over-alkylation:** Once the N-alkyl phthalimide is formed, the nitrogen lone pair is delocalized by the adjacent carbonyl groups, rendering it significantly less nucleophilic and preventing further alkylation reactions.[5]

For the synthesis of **N-(8-Hydroxyoctyl)phthalimide**, potassium phthalimide is reacted with 8-bromo-1-octanol. Dimethylformamide (DMF) is the solvent of choice as its polar aprotic nature effectively solvates the potassium cation while leaving the phthalimide anion relatively free, thereby accelerating the rate of the SN2 reaction.[6][7]

Synthetic Workflow Diagram



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Caption: Workflow for the synthesis of **N-(8-Hydroxyoctyl)phthalimide**.

Detailed Experimental Protocol

Materials:

- Potassium Phthalimide ($\text{C}_8\text{H}_4\text{KNO}_2$)
- 8-Bromo-1-octanol ($\text{C}_8\text{H}_{17}\text{BrO}$)
- N,N-Dimethylformamide (DMF), anhydrous
- Deionized Water
- Ethanol

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add potassium phthalimide (1.0 eq) and anhydrous N,N-dimethylformamide (DMF). Stir the suspension at room temperature.

- Addition of Alkyl Halide: Add 8-bromo-1-octanol (1.05 eq) to the suspension.
- Reaction: Heat the reaction mixture to 90-100 °C and maintain this temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (potassium phthalimide) is consumed.
- Workup and Isolation: After the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture slowly into a beaker containing a large volume of cold deionized water while stirring vigorously. A white precipitate will form.
- Filtration: Collect the solid product by vacuum filtration. Wash the solid thoroughly with deionized water to remove residual DMF and potassium bromide.
- Purification: Purify the crude product by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield **N-(8-Hydroxyoctyl)phthalimide** as a white crystalline solid.[8]
- Drying: Dry the purified crystals under vacuum.

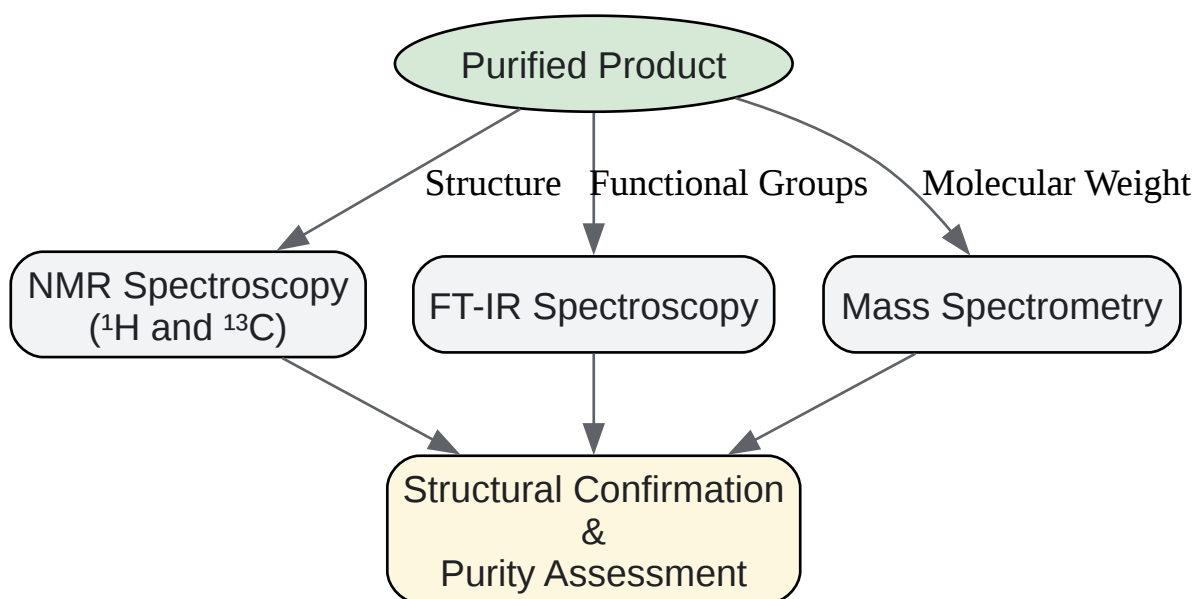
Comprehensive Characterization

Rigorous characterization is essential to confirm the identity and purity of the synthesized **N-(8-Hydroxyoctyl)phthalimide**. A combination of physical and spectroscopic methods provides a self-validating system for structural verification.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₁ NO ₃	[9]
Molecular Weight	275.35 g/mol	[9]
Appearance	White to off-white crystalline powder	[8]
CAS Number	105264-63-9	[9]

Characterization Workflow Diagram



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Caption: Standard workflow for the analytical characterization of the final product.

Spectroscopic Data Analysis

2.3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure. The spectra should be recorded in a deuterated solvent such as CDCl₃ or DMSO-d₆.

¹H NMR Spectroscopy (Expected Chemical Shifts)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.85 - 7.70	Multiplet (AA'BB')	4H	Aromatic protons of the phthalimide group
~ 3.68	Triplet	2H	-N-CH ₂ -(CH ₂) ₆ -CH ₂ OH
~ 3.63	Triplet	2H	-N-CH ₂ -(CH ₂) ₆ -CH ₂ OH
~ 1.65	Multiplet	2H	-N-CH ₂ -CH ₂ -(CH ₂) ₅ -CH ₂ OH
~ 1.55	Multiplet	2H	-N-(CH ₂) ₆ -CH ₂ -CH ₂ OH
~ 1.40 - 1.25	Broad Multiplet	8H	-N-(CH ₂) ₂ -(CH ₂) ₄ -(CH ₂) ₂ -OH
Variable	Broad Singlet	1H	-OH

Note: The phthalimide protons form a classic second-order AA'BB' system due to magnetic non-equivalence, appearing as two symmetric multiplets.[\[10\]](#)[\[11\]](#)

¹³C NMR Spectroscopy (Expected Chemical Shifts)

Chemical Shift (δ , ppm)	Assignment
~ 168.4	Imide Carbonyl (C=O)
~ 133.9	Aromatic CH
~ 132.1	Quaternary Aromatic C
~ 123.2	Aromatic CH
~ 62.8	-CH ₂ OH
~ 37.9	-N-CH ₂ -
~ 32.7, 29.3, 29.2, 26.8, 25.6	Aliphatic -CH ₂ - chain

2.3.2. Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the key functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500 - 3200	Broad, Medium	O-H stretch (alcohol)
2925, 2855	Strong	C-H aliphatic stretch
~ 1770	Strong	C=O asymmetric stretch (imide)
~ 1710	Strong	C=O symmetric stretch (imide)
~ 1060	Medium	C-O stretch (primary alcohol)

The presence of two distinct carbonyl peaks is a characteristic feature of the five-membered imide ring.[\[12\]](#)

2.3.3. Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. Using a soft ionization technique like Electrospray Ionization (ESI), the expected molecular ion peak would be observed.

- Expected Ion: $[M+H]^+$ at $m/z = 276.16$ or $[M+Na]^+$ at $m/z = 298.14$.
- Fragmentation: Common fragmentation patterns may include the loss of water (-18 Da) from the molecular ion or cleavage at the phthalimide group, yielding characteristic fragments.[\[13\]](#)

Applications in Further Synthesis

N-(8-Hydroxyoctyl)phthalimide is not an end-product but a valuable synthetic intermediate.

- Functionalization of the Hydroxyl Group: The terminal -OH group can be oxidized to an aldehyde or carboxylic acid, converted to a leaving group (e.g., tosylate, mesylate) for further nucleophilic substitution, or used in esterification and etherification reactions.

- Deprotection of the Amine: The phthalimide group can be cleaved to reveal the primary amine, yielding 8-amino-1-octanol. The most common method is the Ing-Manske procedure, which uses hydrazine (NH_2NH_2) in a refluxing alcoholic solvent.^{[6][14]} Alternative mild methods, such as reduction with sodium borohydride (NaBH_4) followed by treatment with acetic acid, can also be employed to avoid the harsh conditions of strong acid or base hydrolysis.^{[15][16]}

Conclusion

This guide has detailed a robust and reproducible methodology for the synthesis of **N-(8-Hydroxyoctyl)phthalimide** based on the Gabriel synthesis. The rationale behind the chosen reagents and conditions has been thoroughly explained to empower researchers with a deep, practical understanding of the protocol. Furthermore, a comprehensive analytical workflow has been presented, outlining the expected results from NMR, FT-IR, and MS analyses, which together provide unequivocal confirmation of the product's structure and purity. The successful synthesis and characterization of this molecule open the door to a wide array of subsequent chemical transformations, underscoring its utility as a versatile building block in drug development and materials science.

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